

Unraveling "FSCPX": A Case of Mistaken Identity in the Laboratory

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Cyclopentyl-3-(3-((4-(fluorosulfonyl)benzoyl)oxy)propyl)-1-propylxanthine

Cat. No.: B1674165

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A critical point of clarification has emerged regarding the substance identified as "FSCPX." Initial research indicates that "FSCPX" is the ticker symbol for the Fidelity Select Consumer Discretionary Portfolio, a mutual fund, and not a chemical compound used in laboratory research.

This misidentification prevents the creation of the requested in-depth technical guide on safety and handling, experimental protocols, and signaling pathways. The information available for a financial product is entirely different from the scientific data required for a laboratory substance.

To proceed with your request, the full chemical name or a recognized scientific identifier for the compound you are working with is essential. Chemical compounds are often designated by various names and numbers to ensure precise identification and avoid ambiguity. These can include:

- **Systematic IUPAC Name:** The official name based on the compound's chemical structure.
- **Common or Trivial Name:** A more frequently used, non-systematic name.
- **CAS Registry Number:** A unique numerical identifier assigned by the Chemical Abstracts Service.
- **Other Identifiers:** PubChem CID, InChI key, or a company-specific catalog number.

Once the correct identity of the substance is provided, a comprehensive technical guide can be developed, including the following sections as originally requested:

- **Safety and Handling Guidelines:** Including pictograms, hazard statements, precautionary measures, and personal protective equipment (PPE) recommendations.
- **Physicochemical Properties:** Presented in a structured table.
- **Toxicological Data:** Summarized for easy reference.
- **Experimental Protocols:** Detailed methodologies for relevant experiments.
- **Signaling Pathway and Workflow Diagrams:** Visualized using Graphviz (DOT language) to illustrate molecular interactions and experimental procedures.

We urge researchers, scientists, and drug development professionals to verify the identifiers of the substances they are working with to ensure access to accurate and relevant safety and technical information. Please provide the correct chemical identifier for "FSCPX" to enable the generation of the requested technical guide.

- To cite this document: BenchChem. [Unraveling "FSCPX": A Case of Mistaken Identity in the Laboratory]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674165#safety-and-handling-guidelines-for-fscpx-in-the-lab\]](https://www.benchchem.com/product/b1674165#safety-and-handling-guidelines-for-fscpx-in-the-lab)

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